

Spectroscopic Profile of 2,2-Diethoxybutane: A Technical Guide

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Compound of Interest

Compound Name: 2,2-Diethoxybutane

CAS No.: 52752-16-6

Cat. No.: B3053284

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Introduction

This technical guide provides a comprehensive overview of the expected spectroscopic data for **2,2-diethoxybutane**, a dialkyl acetal. Due to the limited availability of direct experimental spectra for this specific compound in public databases, this document presents a detailed prediction of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. These predictions are based on the analysis of structurally similar compounds and established principles of spectroscopic interpretation. This guide is intended for researchers, scientists, and professionals in drug development who require a reference for the characterization of **2,2-diethoxybutane**.

Predicted Spectroscopic Data

The following tables summarize the predicted quantitative data for the ^1H NMR, ^{13}C NMR, IR, and MS of **2,2-diethoxybutane**.

Table 1: Predicted ^1H NMR Spectroscopic Data for **2,2-Diethoxybutane**

Chemical Shift (δ) (ppm)	Multiplicity	Integration	Assignment
~3.4 - 3.6	Quartet	4H	-O-CH ₂ -CH ₃
~1.5 - 1.7	Quartet	2H	-CH ₂ -CH ₃ (butyl chain)
~1.2	Singlet	3H	-C(CH ₃)(OC ₂ H ₅) ₂
~1.1 - 1.2	Triplet	6H	-O-CH ₂ -CH ₃
~0.8 - 0.9	Triplet	3H	-CH ₂ -CH ₃ (butyl chain)

Table 2: Predicted ¹³C NMR Spectroscopic Data for **2,2-Diethoxybutane**

Chemical Shift (δ) (ppm)	Assignment
~100 - 110	C(CH ₃)(OC ₂ H ₅) ₂
~55 - 65	-O-CH ₂ -CH ₃
~25 - 35	-CH ₂ -CH ₃ (butyl chain)
~15 - 20	-O-CH ₂ -CH ₃
~5 - 10	-CH ₂ -CH ₃ (butyl chain)
~5 - 10	-C(CH ₃)(OC ₂ H ₅) ₂

Table 3: Predicted IR Spectroscopic Data for **2,2-Diethoxybutane**

Wavenumber (cm-1)	Intensity	Assignment
2975 - 2950	Strong	C-H stretch (sp ³)
2900 - 2850	Strong	C-H stretch (sp ³)
1470 - 1450	Medium	C-H bend (CH ₂ , CH ₃)
1380 - 1365	Medium	C-H bend (CH ₃)
1150 - 1050	Strong	C-O stretch (acetal)

Table 4: Predicted Mass Spectrometry Data for **2,2-Diethoxybutane**

m/z	Relative Intensity	Assignment
146	Low	[M] ⁺ (Molecular Ion)
117	High	[M - C ₂ H ₅] ⁺
101	High	[M - OC ₂ H ₅] ⁺
73	High	[C(CH ₃)(OC ₂ H ₅)] ⁺
45	Medium	[OC ₂ H ₅] ⁺
29	Medium	[C ₂ H ₅] ⁺

Experimental Protocols

The following are detailed, generalized methodologies for obtaining the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A sample of **2,2-diethoxybutane** (typically 5-25 mg) is dissolved in a deuterated solvent (e.g., CDCl₃, 0.5-1.0 mL) in a standard 5 mm NMR tube. A small amount of tetramethylsilane (TMS) is often added as an internal standard for chemical shift referencing (0 ppm).

- **Instrumentation:** ^1H and ^{13}C NMR spectra are acquired on a high-field NMR spectrometer (e.g., 300, 400, or 500 MHz).
- **^1H NMR Acquisition:** A standard single-pulse experiment is performed. Key parameters include a $30\text{--}45^\circ$ pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans (typically 8-16) to achieve an adequate signal-to-noise ratio.
- **^{13}C NMR Acquisition:** A proton-decoupled pulse sequence (e.g., PENDANT or DEPT) is used to obtain a spectrum with single lines for each unique carbon atom. A longer relaxation delay (2-5 seconds) and a larger number of scans (e.g., 1024 or more) are typically required due to the lower natural abundance of ^{13}C and its longer relaxation times.
- **Data Processing:** The raw data (Free Induction Decay, FID) is Fourier transformed, phase-corrected, and baseline-corrected using appropriate NMR processing software. Chemical shifts are referenced to the TMS signal.

Infrared (IR) Spectroscopy

- **Sample Preparation:** For a liquid sample like **2,2-diethoxybutane**, a thin film is prepared by placing a drop of the neat liquid between two salt plates (e.g., NaCl or KBr). Alternatively, Attenuated Total Reflectance (ATR) can be used by placing a drop of the sample directly onto the ATR crystal.
- **Instrumentation:** The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** The spectrum is typically acquired over the mid-IR range ($4000\text{--}400\text{ cm}^{-1}$). A background spectrum of the clean salt plates or ATR crystal is recorded first and automatically subtracted from the sample spectrum. A number of scans (e.g., 16-32) are co-added to improve the signal-to-noise ratio.
- **Data Processing:** The resulting interferogram is Fourier transformed to produce the final IR spectrum, which is typically plotted as transmittance or absorbance versus wavenumber.

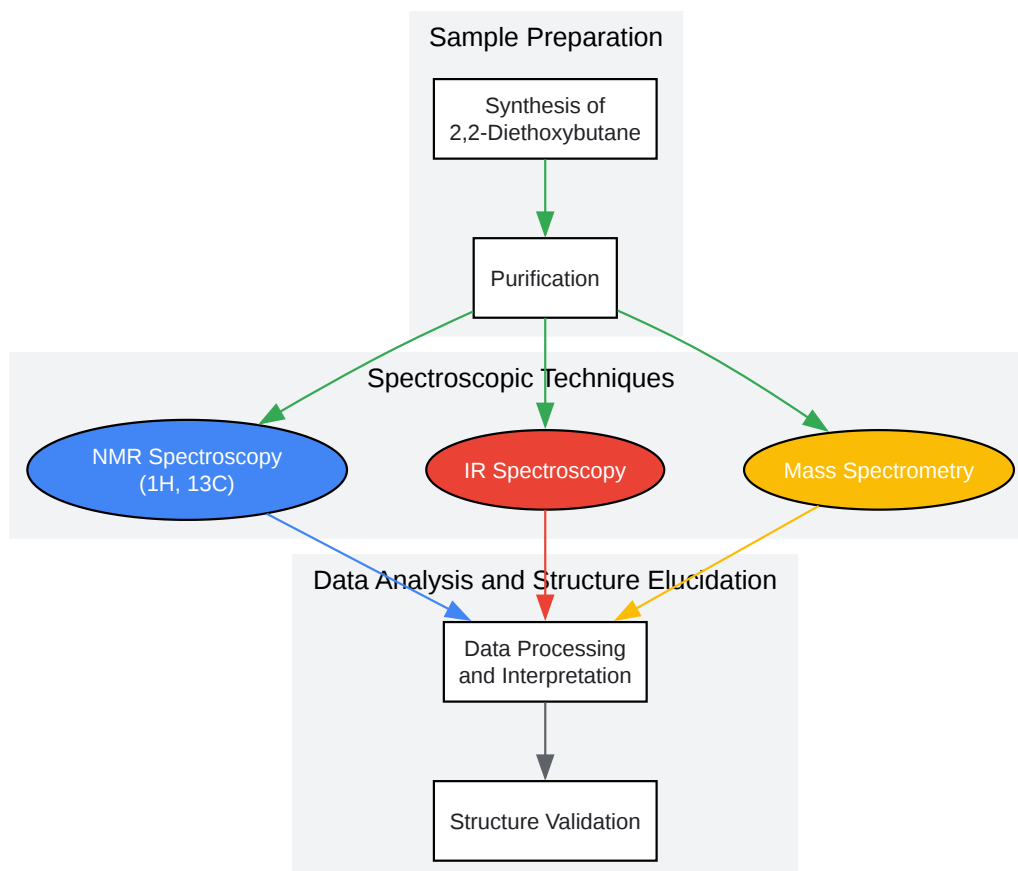
Mass Spectrometry (MS)

- **Sample Introduction:** The sample is introduced into the mass spectrometer, typically via Gas Chromatography (GC-MS) for volatile compounds like **2,2-diethoxybutane**. A dilute solution of the sample in a volatile solvent (e.g., dichloromethane or diethyl ether) is injected into the GC.
- **Ionization:** As the compound elutes from the GC column, it enters the ion source of the mass spectrometer. Electron Ionization (EI) is a common method, where the sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- **Mass Analysis:** The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which is a plot of relative ion abundance versus m/z .

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of an organic compound like **2,2-diethoxybutane**.

Spectroscopic Analysis Workflow for 2,2-Diethoxybutane



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